

Solubility of Reactive Orange 86 in water and various solvents.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reactive orange 86

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Technical Guide: Solubility of Reactive Orange 86

Introduction

Reactive Orange 86 is an azo dye belonging to the reactive class of dyes, which form a covalent bond with the substrate, typically cellulosic fibers.[1][2] Its solubility is a critical parameter in dyeing processes, influencing the dye's diffusion, leveling, and fixation efficiency. [1][3] This guide provides a comprehensive overview of the solubility of **Reactive Orange 86** in water and other solvents, details experimental protocols for solubility determination, and illustrates the key factors influencing its solubility.

Physicochemical Properties of Reactive Orange 86

- Appearance: Yellow or orange powder.[4][5]
- Molecular Structure: Azo class dye.[4]
- CAS Registry Number: 83929-91-3.[4]
- Application: Primarily used for dyeing cellulose fibers like cotton.[4]

Quantitative Solubility Data

The solubility of **Reactive Orange 86** is significantly influenced by temperature. The available data for its solubility in water is summarized in the table below.

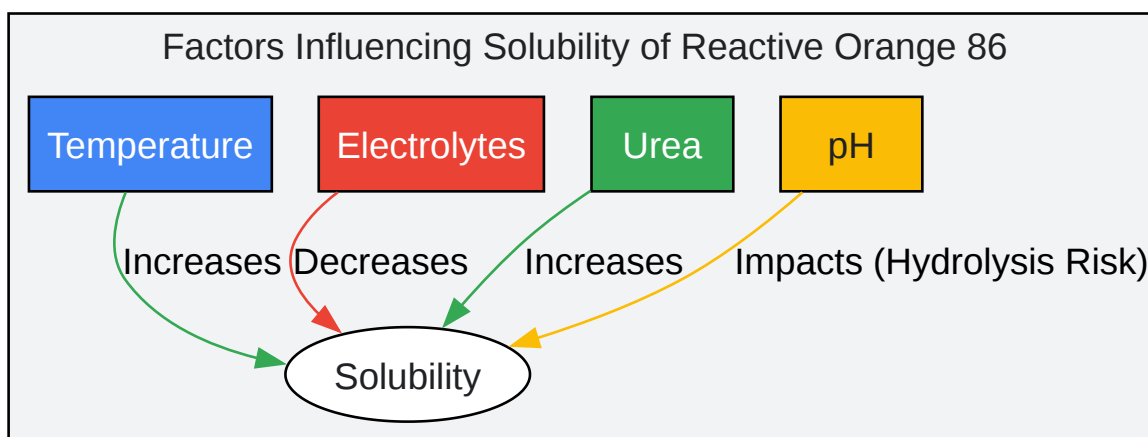
Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	20	150	[4]
Water	80	180	[4]

A patent for a novel reactive orange dye mentions a solubility of greater than 200 g/L at 20°C, which is higher than the commonly cited value for **Reactive Orange 86**.[\[6\]](#)

Factors Influencing Solubility

Several factors can affect the solubility of reactive dyes like **Reactive Orange 86**:

- Temperature: Increasing the temperature generally increases the solubility of reactive dyes. [\[1\]](#)[\[3\]](#) Hot water can accelerate the dissolution process.[\[2\]](#)[\[3\]](#)
- Electrolytes: The addition of electrolytes, such as salt (sodium chloride) or sodium sulfate, tends to decrease the solubility of reactive dyes.[\[2\]](#)[\[3\]](#)[\[7\]](#) This phenomenon is known as "salting out."
- Urea: Urea is often used as a solubilizing agent in dyeing processes, as it can increase the solubility of reactive dyes.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- pH: The pH of the solution can impact dye solubility. Reactive dyes should not be dissolved in alkaline solutions initially, as this can cause hydrolysis of the dye, reducing its effectiveness.[\[2\]](#)[\[3\]](#)
- Dye Structure: The molecular structure of the dye, including the number of water-soluble groups (like sulfonic acid groups), plays a significant role in its inherent solubility.[\[8\]](#)[\[9\]](#)



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Caption: Factors that positively and negatively impact the solubility of **Reactive Orange 86**.

Solubility in Organic Solvents

While **Reactive Orange 86** is designed to be water-soluble for textile dyeing applications^[10], information regarding its solubility in various organic solvents is limited in publicly available literature. A related compound, Solvent Orange 86, is noted to be insoluble in water but soluble in organic solvents like ether.^[11] Another "solvent orange 86" is listed as soluble in acetone, butyl acetate, methylbenzene, and dichloromethane, but with low solubility in ethanol.^{[12][13]} It is crucial to distinguish between the water-soluble "**Reactive Orange 86**" and the solvent-soluble "Solvent Orange 86," as they are different chemical entities with distinct applications.

Experimental Protocols for Solubility Determination

Several methods can be employed to determine the solubility of reactive dyes. The choice of method may depend on the required accuracy and the available equipment.

This is a simple and practical method suitable for use in a factory setting.^[7]

- Preparation of Dye Solutions: Prepare a series of dye solutions of different concentrations.
- Dissolution: At a controlled temperature (e.g., 20°C), stir the solutions for a set time (e.g., 10 minutes) to ensure maximum dissolution.^[7]

- Sampling: Use a pipette to draw a small sample (e.g., 0.5 mL) from the center of the test solution.^[7]
- Spotting: Drop the sample onto filter paper.
- Observation: After the spot has dried, observe it for any undissolved dye particles (spots).
- Determination: The solubility is considered to be the highest concentration that does not leave any obvious spots on the filter paper.^[7]

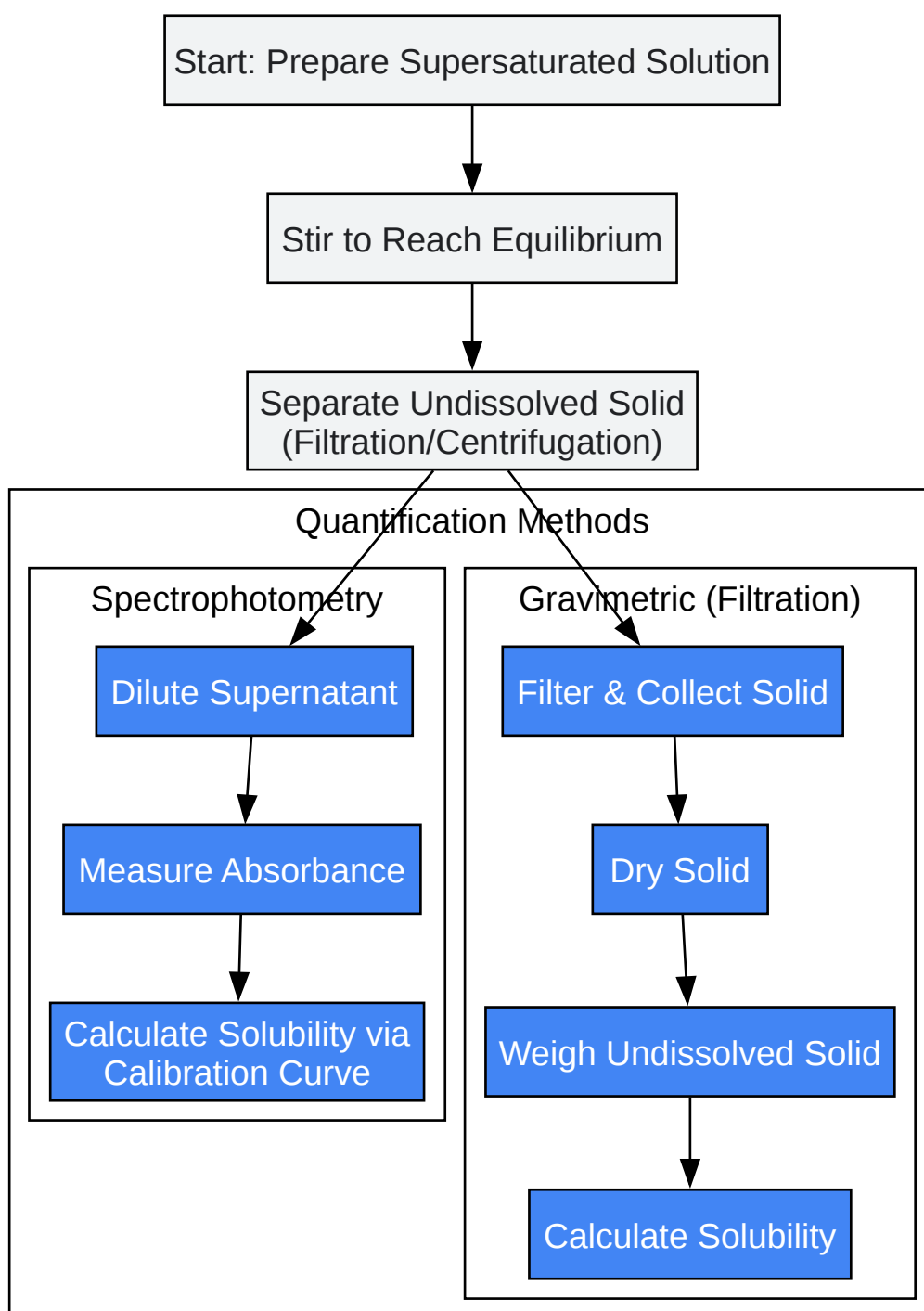
This method offers a more quantitative measurement of solubility.

- Preparation of Supersaturated Solution: Prepare a supersaturated solution of the dye in the desired solvent at a specific temperature.
- Equilibration: Stir the solution for a prolonged period to ensure it reaches equilibrium.
- Separation of Undissolved Dye: Separate the undissolved solid from the solution. This can be done by centrifugation or filtration.
- Dilution: Take a known volume of the clear supernatant and dilute it to a concentration that falls within the linear range of a spectrophotometer.
- Measurement: Measure the absorbance of the diluted solution at the dye's maximum absorbance wavelength (λ_{max}).
- Calculation: Use a pre-established calibration curve (absorbance vs. concentration) to determine the concentration of the saturated solution, which represents the dye's solubility.

This is another common laboratory method for determining solubility.^[7]

- Preparation and Equilibration: As with spectrophotometry, prepare a supersaturated solution and allow it to equilibrate.
- Filtration: Filter the solution through a pre-weighed filter paper using a vacuum filtration apparatus to separate the undissolved dye.

- **Drying and Weighing:** Dry the filter paper with the collected solid and weigh it. The difference in weight gives the amount of undissolved dye.
- **Calculation:** The solubility can be calculated by subtracting the mass of the undissolved dye from the initial mass of the dye added to the known volume of solvent.



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Caption: Experimental workflow for determining dye solubility in a laboratory setting.

Conclusion

The solubility of **Reactive Orange 86** is a multifaceted property, with temperature being a key factor influencing its behavior in aqueous solutions. While specific data on its solubility in a wide range of organic solvents is not readily available, its classification as a reactive dye implies a primary design for water solubility. Understanding the factors that affect its solubility and employing standardized experimental protocols for its determination are essential for the effective application of this dye in research and industrial settings.

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- To cite this document: BenchChem. [Solubility of Reactive Orange 86 in water and various solvents.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607117#solubility-of-reactive-orange-86-in-water-and-various-solvents]

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